

An In-depth Technical Guide to (Cyclopentylamino)(oxo)acetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Cyclopentylamino)(oxo)acetic acid

CAS No.: 183235-80-5

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Synonyms: N-Cyclopentyloxalamic acid, 2-(Cyclopentylamino)-2-oxoacetic acid

This technical guide provides a comprehensive overview of **(Cyclopentylamino)(oxo)acetic acid**, a molecule of interest in chemical and pharmaceutical research. Due to the limited availability of data for this specific compound, this guide synthesizes information from closely related N-cycloalkyl oxalamic acids and general chemical principles to offer valuable insights for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

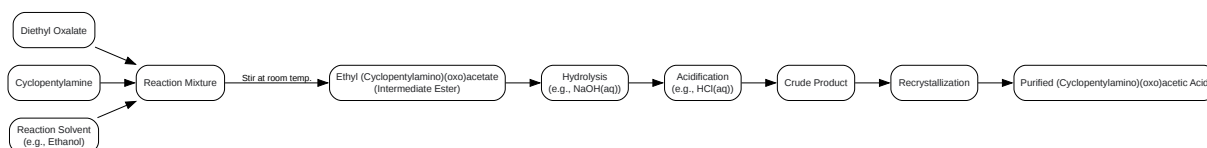
(Cyclopentylamino)(oxo)acetic acid is an organic compound featuring a cyclopentyl group attached to an oxalamic acid moiety. While specific experimental data for this compound is not readily available in the public domain, its properties can be predicted based on its structure and data from analogous compounds.

Property	Predicted/Estimated Value	Source/Basis
Molecular Formula	C ₇ H ₁₁ NO ₃	[1]
Molecular Weight	157.17 g/mol	[1]
Appearance	White to off-white solid	General properties of similar organic acids
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Predicted to be soluble in polar organic solvents and aqueous bases.	Structural analogy to other carboxylic acids.
pKa	Estimated to be in the range of 3-4 for the carboxylic acid proton.	Based on the pKa of similar α-keto acids.

Synthesis and Purification

The synthesis of **(Cyclopentylamino)(oxo)acetic acid** can be approached through established methods for the preparation of N-substituted oxalamic acids. A common and effective method involves the reaction of an oxalic acid ester with cyclopentylamine.

Proposed Synthesis Workflow



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Caption: Proposed synthesis workflow for **(Cyclopentylamino)(oxo)acetic acid**.

Detailed Experimental Protocol

Materials:

- Diethyl oxalate
- Cyclopentylamine
- Ethanol (anhydrous)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), 1M
- Drying agent (e.g., anhydrous magnesium sulfate)
- Solvent for recrystallization (e.g., ethyl acetate/hexanes)

Step-by-Step Methodology:

- Amidation:
 - In a round-bottom flask equipped with a magnetic stirrer, dissolve diethyl oxalate (1 equivalent) in anhydrous ethanol.
 - Slowly add cyclopentylamine (1 equivalent) to the solution at room temperature.
 - Stir the reaction mixture for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
 - Upon completion, remove the ethanol under reduced pressure to obtain the crude intermediate, ethyl (cyclopentylamino)(oxo)acetate.
- Hydrolysis:
 - Dissolve the crude ester in a solution of sodium hydroxide (1.1 equivalents) in water/ethanol.

- Stir the mixture at room temperature for 2-4 hours or until the hydrolysis is complete (monitored by TLC).
- Acidify the reaction mixture to a pH of approximately 2 with 1M hydrochloric acid. This will precipitate the crude **(Cyclopentylamino)(oxo)acetic acid**.
- Purification:
 - Collect the precipitate by vacuum filtration and wash with cold water.
 - Dry the crude product under vacuum.
 - Further purify the solid by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to yield the final product.

Self-Validation: The purity of the synthesized compound should be confirmed by measuring its melting point (if it becomes available in literature) and through spectroscopic analysis (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry). The expected spectral data would be consistent with the structure of **(Cyclopentylamino)(oxo)acetic acid**.

Spectroscopic Characterization (Predicted)

While experimental spectra for **(Cyclopentylamino)(oxo)acetic acid** are not widely published, the expected features can be predicted based on its structure and data from analogous compounds like N-phenyloxamic acid.[2]

^1H NMR Spectroscopy (Predicted)

- ~8.0-9.0 ppm (broad singlet, 1H): N-H proton of the amide.
- ~10.0-12.0 ppm (broad singlet, 1H): O-H proton of the carboxylic acid.
- ~4.0-4.2 ppm (multiplet, 1H): C-H proton of the cyclopentyl ring attached to the nitrogen.
- ~1.5-2.0 ppm (multiplets, 8H): C-H protons of the cyclopentyl ring.

^{13}C NMR Spectroscopy (Predicted)

- ~160-165 ppm: Carboxylic acid carbonyl carbon.

- ~155-160 ppm: Amide carbonyl carbon.
- ~50-55 ppm: Methine carbon of the cyclopentyl ring attached to nitrogen.
- ~23-35 ppm: Methylene carbons of the cyclopentyl ring.

Infrared (IR) Spectroscopy (Predicted)

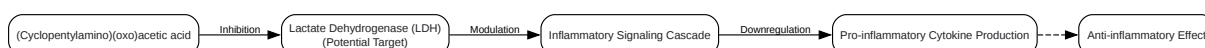
- ~3300 cm^{-1} (broad): O-H stretch of the carboxylic acid.
- ~3200-3400 cm^{-1} : N-H stretch of the secondary amide.[3][4]
- ~1700-1730 cm^{-1} : C=O stretch of the carboxylic acid.[3][4]
- ~1650-1680 cm^{-1} : C=O stretch of the amide (Amide I band).[3][4]
- ~1520-1570 cm^{-1} : N-H bend (Amide II band).[3][4]

Potential Biological Activity and Applications

The biological activities of **(Cyclopentylamino)(oxo)acetic acid** have not been explicitly reported. However, the oxamic acid scaffold is present in a number of compounds with interesting pharmacological properties.

Signaling Pathway and Mechanism of Action (Hypothesized)

Derivatives of oxamic acid have been shown to exhibit anti-inflammatory activity.[5] It is plausible that **(Cyclopentylamino)(oxo)acetic acid** could modulate inflammatory pathways. One potential mechanism could involve the inhibition of enzymes involved in the inflammatory cascade. For instance, some N-substituted oxamic acids are known to be inhibitors of lactate dehydrogenase (LDH), an enzyme implicated in inflammatory processes.[6]



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Caption: Hypothesized mechanism of anti-inflammatory action.

Potential Research Applications:

- **Anti-inflammatory Drug Discovery:** Given the known anti-inflammatory properties of some oxamic acid derivatives, this compound could be a starting point for the development of novel anti-inflammatory agents.^[5]
- **Enzyme Inhibition Studies:** The structural similarity to known enzyme inhibitors suggests its potential as a tool compound for studying enzyme kinetics and inhibition.
- **Metabolic Pathway Research:** As an alpha-keto acid, it may have applications in the study of metabolic pathways.

Safety and Handling

Specific toxicity data for **(Cyclopentylamino)(oxo)acetic acid** is not available. However, based on the GHS information provided by a supplier, the compound is classified with the following hazards:

Hazard Statement	Description
H302	Harmful if swallowed.
H319	Causes serious eye irritation.
H372	Causes damage to organs through prolonged or repeated exposure.
H410	Very toxic to aquatic life with long-lasting effects.

Source:^[1]

Precautionary Measures:

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection.

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only in a well-ventilated area. Wash hands thoroughly after handling.
- Storage: Store in a dry, well-ventilated place. Keep the container tightly closed.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Conclusion

(Cyclopentylamino)(oxo)acetic acid is a chemical compound with potential for further investigation in medicinal chemistry and drug discovery. While specific data for this molecule is scarce, this guide provides a framework for its synthesis, characterization, and potential applications based on established chemical principles and data from analogous structures. Further research is warranted to fully elucidate its chemical, physical, and biological properties.

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